

Application Notes and Protocols: Preparation of C646 Stock Solution in DMSO

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Compound of Interest

Compound Name: C646

Cat. No.: B1668185

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This document provides a detailed protocol for the preparation of a stock solution of the histone acetyltransferase (HAT) p300/CBP inhibitor, **C646**, in dimethyl sulfoxide (DMSO). Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

C646 is a cell-permeable, competitive inhibitor of the p300/CBP histone acetyltransferases with a reported K_i of 400 nM.^{[1][2]} It is widely used in cellular and biochemical assays to study the roles of p300/CBP in gene regulation, cell cycle control, and apoptosis.^{[1][3]} Accurate preparation of a **C646** stock solution is the first critical step for in vitro and in vivo studies. DMSO is the recommended solvent for **C646** due to its ability to dissolve a wide range of organic compounds for biological assays.^{[4][5]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **C646** and its solubility in DMSO.

Parameter	Value	Reference
Molecular Weight	445.42 g/mol	[1][6]
Solubility in DMSO	≥11 mg/mL (approx. 24.7 mM)	[1][4]
Recommended Storage	Powder: -20°C for up to 3 years	[7]
In DMSO: -80°C for up to 1 year	[7]	
Typical Stock Conc.	10 mM - 50 mM	[1][7]
Typical Working Conc.	10 µM - 30 µM	[2][8]

Experimental Protocol: Preparation of a 10 mM C646 Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **C646** stock solution. Adjust the quantities proportionally for different volumes or concentrations.

3.1. Materials

- **C646** powder (purity ≥98%)[4]
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or heat block, sonicator

3.2. Procedure

- Calculate the required mass of **C646**:
 - To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 445.42 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 4.45 \text{ mg}$
- Weighing **C646**:
 - Tare a clean, empty microcentrifuge tube on the analytical balance.
 - Carefully weigh 4.45 mg of **C646** powder directly into the tared tube.
 - Record the actual mass weighed.
- Dissolving **C646** in DMSO:
 - Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **C646** powder.
 - Tightly cap the tube.
- Ensuring Complete Dissolution:
 - Vortex the tube vigorously for 1-2 minutes until the **C646** is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particles.
 - If the compound does not fully dissolve, you can gently warm the solution at 37°C for 10 minutes and/or use an ultrasonic bath for a few minutes.[\[2\]](#)[\[8\]](#)
- Aliquoting and Storage:
 - Once the **C646** is fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.

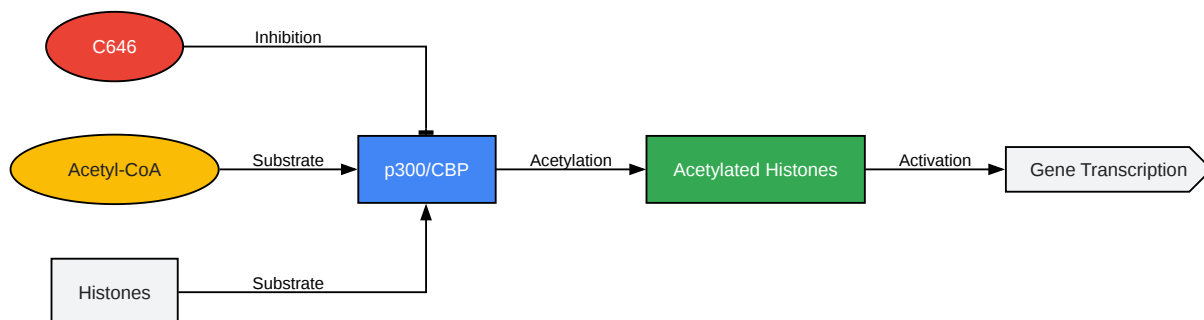
- This practice minimizes the number of freeze-thaw cycles, which can degrade the compound over time.[\[9\]](#)
- Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).[\[7\]](#)[\[9\]](#)

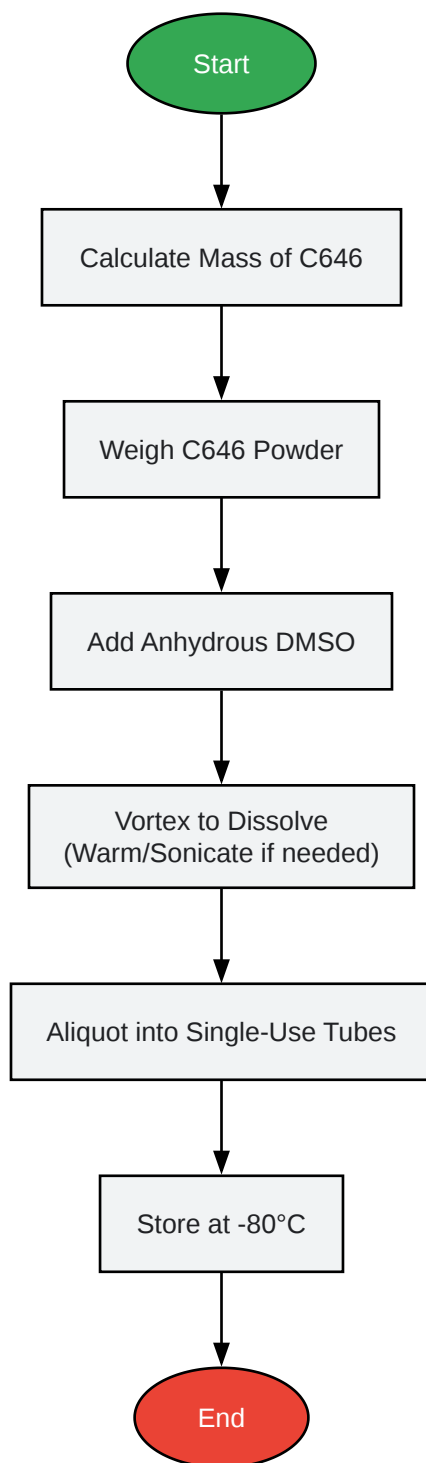
3.3. Preparation of Working Solutions

- For cell-based assays, the DMSO stock solution should be diluted in the appropriate culture medium to the desired final concentration.
- It is crucial to ensure that the final concentration of DMSO in the culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.[\[9\]](#)
- A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the mechanism of action of **C646** and the experimental workflow for preparing the stock solution.





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